

Commercial Suppliers and Technical Guide for High-Purity 3-Thiophenacetic Acid

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Compound of Interest

Compound Name: 3-Thiophenacetic acid

Cat. No.: B186584

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This technical guide provides an in-depth overview of high-purity **3-Thiophenacetic acid**, targeting researchers, scientists, and professionals in drug development. It covers commercial suppliers, key quantitative data, and detailed experimental protocols. Additionally, it visualizes relevant biological pathways to illustrate the compound's mechanisms of action.

Commercial Availability of High-Purity 3-Thiophenacetic Acid

High-purity **3-Thiophenacetic acid** (CAS No. 6964-21-2) is readily available from several reputable chemical suppliers catering to the research and pharmaceutical industries. These suppliers offer various grades and quantities, ensuring access for a range of applications from laboratory-scale experiments to larger-scale development projects.

Key commercial suppliers include:

- Sigma-Aldrich (Merck): A leading global supplier of research chemicals, offering **3-Thiophenacetic acid** with a stated purity of 98%. They provide comprehensive documentation, including Certificates of Analysis (CoA) upon request, which detail the specific purity and impurity profiles of each batch.
- Thermo Scientific Chemicals (part of Thermo Fisher Scientific): This supplier offers **3-Thiophenacetic acid**, typically at 98% purity, and provides detailed specification sheets outlining physical and chemical properties.^{[1][2]}

- Chem-Impex: Specializing in chemical intermediates for research and development, Chem-Impex offers **3-Thiophenacetic acid** and provides product specifications including purity, which is typically $\geq 98\%$ as determined by titration.[3]
- Fisher Scientific: As a major distributor of scientific products, Fisher Scientific lists **3-Thiophenacetic acid** and provides access to safety data sheets and other technical documents.
- MedChemExpress: A supplier focused on bioactive molecules for research, MedChemExpress provides **3-Thiophenacetic acid** for life science applications.
- TCI America: A prominent supplier of fine chemicals for research and production.

Quantitative Data from Commercial Suppliers

The following table summarizes the key quantitative data for high-purity **3-Thiophenacetic acid** available from leading commercial suppliers. This information is essential for researchers to assess the suitability of the material for their specific applications, particularly in sensitive areas like drug development where purity is paramount.

Supplier	Purity Specification	Melting Point (°C)	Molecular Formula	Molecular Weight (g/mol)	Appearance
Sigma-Aldrich	98%	73-76	C ₆ H ₆ O ₂ S	142.18	-
Thermo Scientific Chemicals	$\geq 97.5\%$ (Silylated GC)	77.0-83.0	C ₆ H ₆ O ₂ S	142.17	Pale cream to pale brown crystals or powder
Chem-Impex	$\geq 98\%$ (Assay by titration)	79 - 83	C ₆ H ₆ O ₂ S	142.17	White to orange to green powder to crystal

Applications and Experimental Protocols

3-Thiophenacetic acid and its derivatives are versatile building blocks in medicinal chemistry and materials science. They are notably used in the development of novel anti-inflammatory and antimicrobial agents, as well as in the synthesis of functionalized nanomaterials.

Detailed Protocol: Synthesis of 3-Thiophenacetic Acid-Capped Gold Nanoparticles

This protocol details the synthesis of gold nanoparticles (AuNPs) stabilized by a capping layer of **3-Thiophenacetic acid** (3-TAA). The thiol group of a related compound, or the carboxylate of 3-TAA, can interact with the gold surface, providing stability and functionality. The following is a representative method adapted from literature describing the synthesis of thiol-capped AuNPs.

Materials:

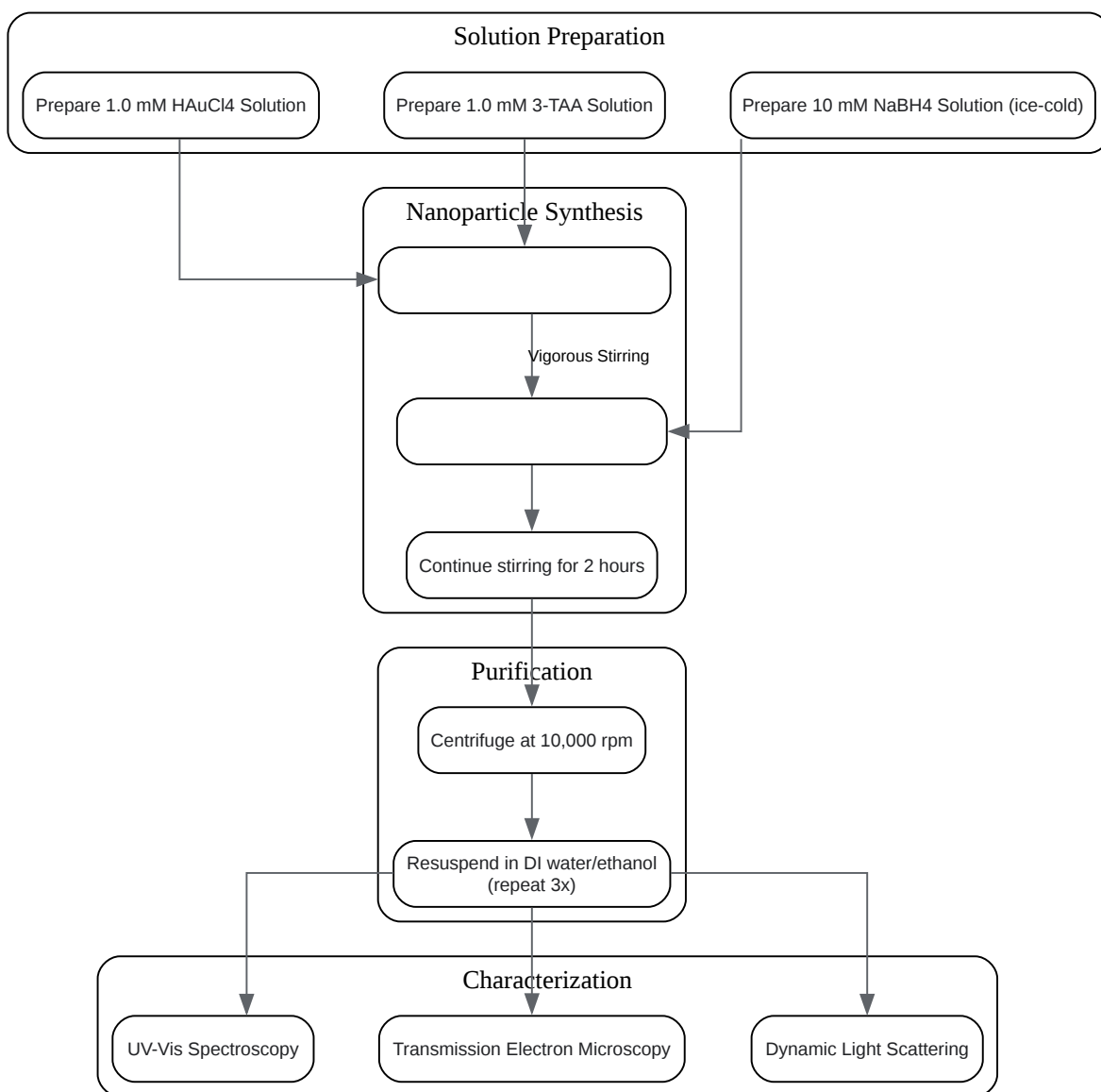
- Hydrogen tetrachloroaurate(III) trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)
- **3-Thiophenacetic acid** (3-TAA)
- Sodium borohydride (NaBH_4)
- Ethanol
- Deionized water

Procedure:

- Preparation of Gold Salt Solution: Prepare a 1.0 mM aqueous solution of $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$.
- Preparation of Capping Agent Solution: Prepare a 1.0 mM solution of **3-Thiophenacetic acid** in ethanol.
- Reduction and Nanoparticle Formation:
 - In a clean glass flask, mix 20 mL of the 1.0 mM HAuCl_4 solution with 20 mL of the 1.0 mM 3-TAA solution under vigorous stirring.

- Freshly prepare a 10 mM ice-cold aqueous solution of sodium borohydride (NaBH_4).
- Rapidly inject 1.0 mL of the ice-cold NaBH_4 solution into the $\text{HAuCl}_4/3$ -TAA mixture while maintaining vigorous stirring.
- The solution should immediately turn from yellow to a dark brown or deep red color, indicating the formation of gold nanoparticles.
- Purification:
 - Continue stirring the solution for at least 2 hours to ensure complete reaction and stabilization of the nanoparticles.
 - The resulting nanoparticle solution can be purified by centrifugation to remove excess reactants. Centrifuge the solution at a high speed (e.g., 10,000 rpm) for 15-20 minutes.
 - Discard the supernatant and resuspend the nanoparticle pellet in deionized water or ethanol. Repeat this washing step at least two more times.
- Characterization: The size, shape, and stability of the synthesized 3-TAA-capped AuNPs can be characterized using techniques such as UV-Vis Spectroscopy (to observe the surface plasmon resonance peak, typically around 520 nm for spherical AuNPs), Transmission Electron Microscopy (TEM) for size and morphology analysis, and Dynamic Light Scattering (DLS) for size distribution in solution.

Below is a workflow diagram illustrating the synthesis process.



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Workflow for the synthesis of 3-TAA capped gold nanoparticles.

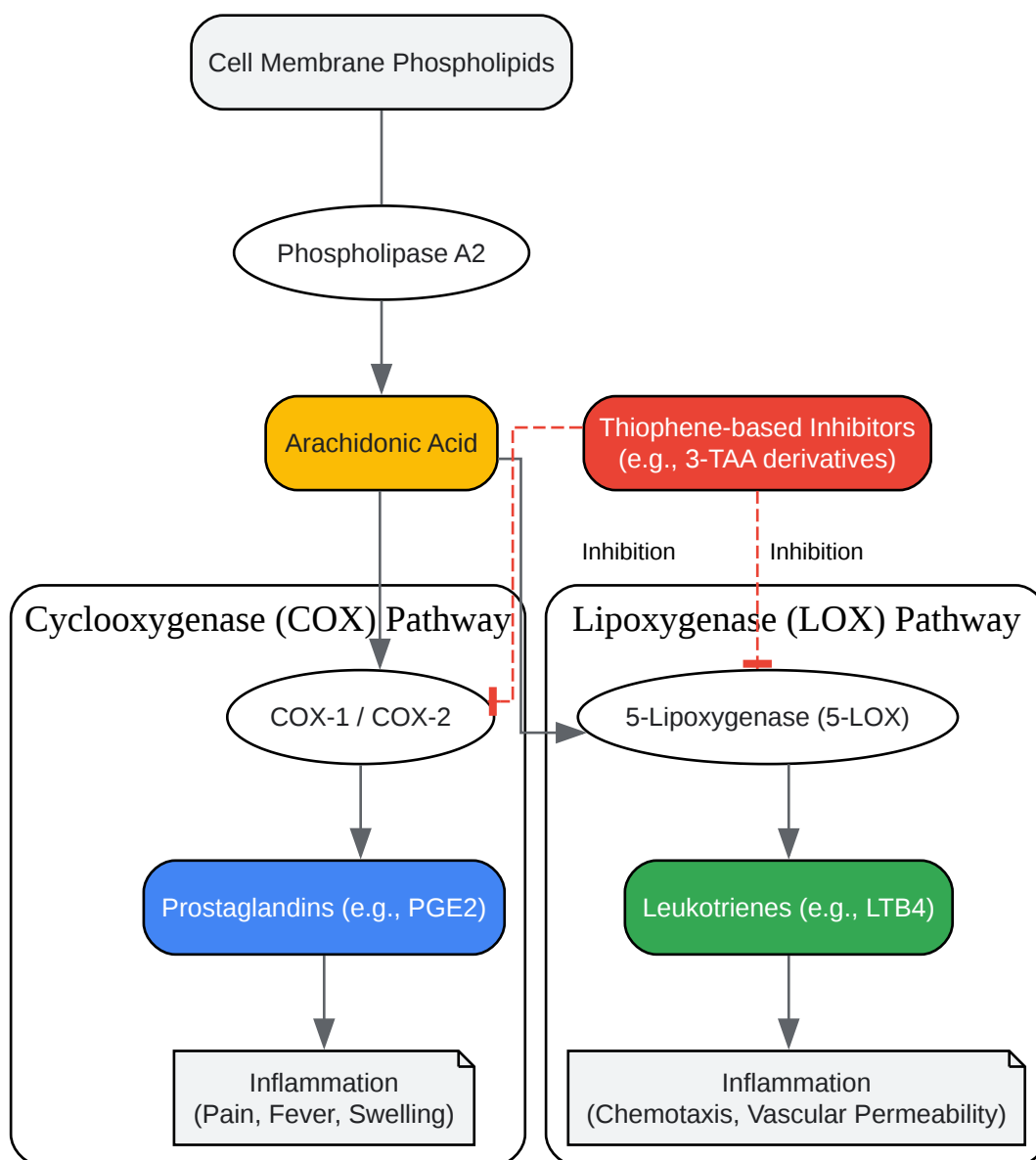
Biological Signaling Pathways

Derivatives of **3-Thiophenacetic acid** have shown significant potential as modulators of key biological pathways involved in inflammation and microbial infections.

Anti-inflammatory Mechanism: Inhibition of COX and LOX Pathways

Many thiophene-based compounds exhibit anti-inflammatory properties by inhibiting the cyclooxygenase (COX) and lipoxygenase (LOX) enzymes.^[3] These enzymes are central to the arachidonic acid cascade, a major signaling pathway that produces pro-inflammatory mediators like prostaglandins and leukotrienes. By blocking these enzymes, thiophene derivatives can effectively reduce the inflammatory response.

The diagram below illustrates the arachidonic acid pathway and the points of inhibition by COX/LOX inhibitors.



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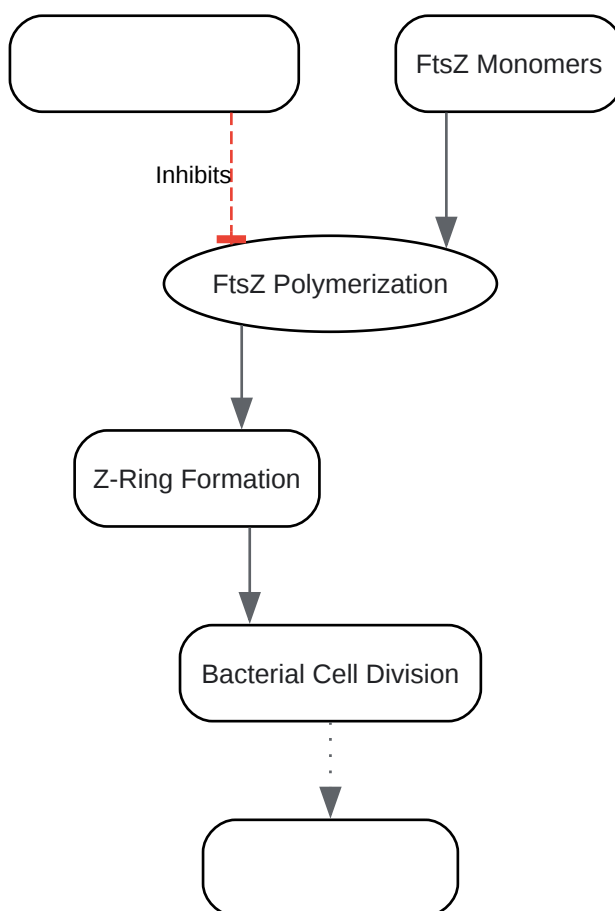
Inhibition of the Arachidonic Acid Pathway by Thiophene Derivatives.

Antimicrobial Mechanism of Action

Thiophene derivatives have demonstrated a range of antimicrobial activities against various pathogens. One of the proposed mechanisms of action is the inhibition of essential bacterial enzymes, such as those involved in cell division. For example, some thiophenyl-pyrimidine derivatives have been shown to inhibit FtsZ polymerization, a crucial step in bacterial cytokinesis.[4] FtsZ is a prokaryotic homolog of tubulin and forms a contractile ring (the Z-ring)

at the division site. Inhibition of FtsZ polymerization disrupts cell division and leads to bacterial cell death.

The following diagram illustrates the logical relationship of this antimicrobial mechanism.



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Inhibition of Bacterial Cell Division via FtsZ Polymerization.

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